

Physicochemical Properties of Undecane Isomers

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Compound of Interest

Compound Name: 2,4,4-Trimethyloctane

Cat. No.: B14563684

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The structural variations among the isomers of undecane lead to significant differences in their physical properties. Generally, increased branching disrupts intermolecular van der Waals forces, resulting in lower boiling points compared to the linear n-undecane. Molecular symmetry also plays a crucial role, with more symmetrical isomers often exhibiting higher melting points.

Data Presentation: Quantitative Data Summary

The following table summarizes the available quantitative data for n-undecane and a selection of its branched isomers. The availability of experimental data for all 159 isomers is limited.

Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³) at 20°C
n-Undecane	1120-21-4	196	-26	0.740
2-Methyldecane	6975-98-0	189.3	-	0.737
3-Methyldecane	13151-34-3	188.1 - 189.1	-92.9	0.742
4-Methyldecane	2847-72-5	188.7	-	0.741
5-Methyldecane	13151-35-4	186.1	-57.06 (est.)	0.742
2,3-Dimethylnonane	2884-06-2	186	-57.06 (est.)	0.7438
4,4-Dimethylnonane	17302-18-0	186	-	-

Experimental Protocols

The following are detailed methodologies for key experiments used to determine the physicochemical properties of undecane isomers.

Determination of Boiling Point

- Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.
- Methodology (Capillary Method):
 - Sample Preparation: A small amount of the liquid undecane isomer is placed in a test tube.
 - Apparatus Setup: A capillary tube, sealed at one end, is placed open-end-down into the test tube containing the sample. The test tube is then attached to a thermometer.
 - Heating: The apparatus is heated in a controlled manner, for instance, using a Thiele tube or a melting point apparatus with a heating block.

- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then slightly reduced. The boiling point is the temperature at which the last bubble emerges and the liquid just begins to enter the capillary tube.

Determination of Melting Point

- Principle: The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline compounds, this occurs over a narrow range.
- Methodology (Capillary Method):
 - Sample Preparation: A small amount of the solid undecane isomer is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block and a means of observing the sample, often with magnification.
 - Heating: The sample is heated at a controlled rate. A rapid heating rate can be used initially, followed by a slower rate (1-2°C per minute) as the expected melting point is approached.
 - Observation: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted.

Determination of Density

- Principle: Density is the mass of a substance per unit volume. For liquids, it is often determined using a pycnometer, which is a flask with a precisely known volume.
- Methodology (Pycnometer Method):
 - Calibration: The empty pycnometer is weighed. It is then filled with
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